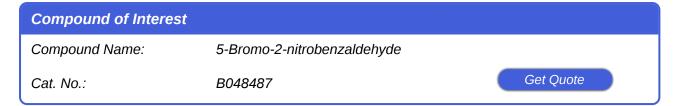


# An In-depth Technical Guide to 5-Bromo-2nitrobenzaldehyde

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This technical guide provides a comprehensive overview of the physicochemical properties, spectral data, and safety information for **5-Bromo-2-nitrobenzaldehyde**, a key intermediate in various organic syntheses. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

### **Core Physicochemical Properties**

**5-Bromo-2-nitrobenzaldehyde** is an organic compound with the chemical formula C<sub>7</sub>H<sub>4</sub>BrNO<sub>3</sub>.[1][2][3] It presents as a solid, with its color described as ranging from white to light red or green powder to crystal.[1][4][5] This compound is stable under normal laboratory conditions, though it is noted to be air-sensitive and should be stored in a cool, dark place, preferably under an inert gas.[5][6]



Property	Value	Source(s)
Molecular Formula	C7H4BrNO3	[1][2][3][4][5][7]
Molecular Weight	230.02 g/mol	[1][2][4][5][7]
CAS Number	20357-20-4	[5][8]
Appearance	White to Light red to Green powder to crystal	[1][4][5]
Melting Point	71.0 to 75.0 °C	[1][5]
Boiling Point (Predicted)	330.5 ± 27.0 °C	[1]
Density (Predicted)	1.781 ± 0.06 g/cm <sup>3</sup>	[1]
Flash Point	153.7 °C	[1]
Vapor Pressure	0.000166 mmHg at 25°C	[1]
Solubility	Soluble in Methanol; Insoluble in water	[1][5]
Refractive Index	1.652	[1]

# **Spectral Data**

Detailed spectral information is available for **5-Bromo-2-nitrobenzaldehyde**, which is crucial for its identification and characterization.

- Mass Spectrometry (GC-MS): Data is available through the NIST Mass Spectrometry Data Center.[2]
- Infrared (IR) Spectroscopy: FTIR and ATR-IR spectra have been recorded, with data available from Bio-Rad Laboratories, Inc. and TCI Chemicals India Pvt. Ltd.[2] The spectra would typically show characteristic peaks for the aromatic ring, the nitro group (around 1530 and 1350 cm<sup>-1</sup>), and the aldehyde carbonyl group (around 1700 cm<sup>-1</sup>).
- Raman Spectroscopy: FT-Raman spectra have also been documented.[2]



 UV-Vis Spectroscopy: The maximum absorption wavelength is reported to be 276 nm in acetonitrile (CH<sub>3</sub>CN).[5]

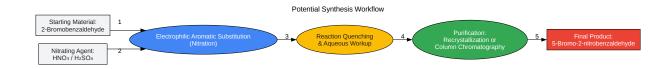
### **Reactivity and Stability**

**5-Bromo-2-nitrobenzaldehyde**'s reactivity is primarily dictated by its three functional groups: the aldehyde, the nitro group, and the bromine atom on the aromatic ring. The presence of the electron-withdrawing nitro and aldehyde groups deactivates the aromatic ring towards electrophilic substitution, while making it susceptible to nucleophilic aromatic substitution.

The compound is stable at room temperature but can be sensitive to heat and strong oxidizing agents.[1][9] It is also noted to be air-sensitive.[5][6]

## **Potential Synthesis Pathway**

While specific, detailed experimental protocols for the synthesis of **5-Bromo-2- nitrobenzaldehyde** were not found in the provided search results, a common method for
synthesizing similar compounds involves the nitration of a corresponding bromobenzaldehyde.
The diagram below illustrates a logical workflow for such a synthesis.



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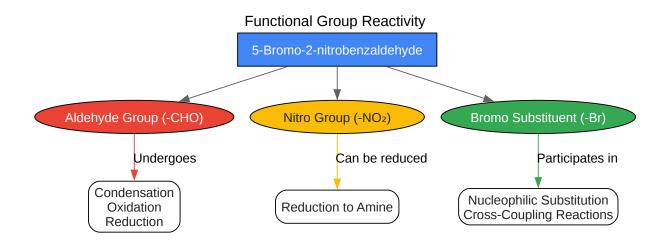
Caption: A potential synthesis route for **5-Bromo-2-nitrobenzaldehyde**.

# **Logical Relationships of Functional Groups**

The chemical behavior of **5-Bromo-2-nitrobenzaldehyde** is a result of the interplay between its functional groups. This relationship is critical for planning its use in multi-step organic



synthesis.



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Caption: Reactivity of the key functional groups in **5-Bromo-2-nitrobenzaldehyde**.

### Safety and Handling

According to safety data sheets, **5-Bromo-2-nitrobenzaldehyde** is classified as an irritant.[2] [8] It is known to cause skin irritation (H315) and serious eye irritation (H319).[5][8] Some classifications also indicate it may be harmful if swallowed, in contact with skin, or if inhaled.[2]

#### **Precautionary Measures:**

- Handling: Wash skin thoroughly after handling.[5][8] Wear protective gloves, eye protection, and face protection.[5][8]
- First Aid:
  - Skin Contact: Wash with plenty of water. If skin irritation occurs, seek medical attention.
  - Eye Contact: Rinse with plenty of water. If eye irritation persists, get medical advice.[8]



- Inhalation: Remove the person to fresh air.[8]
- Storage: Store in a cool, shaded, and well-ventilated area in a tightly closed container.[8] It is recommended to store under an inert gas.[5][8]

### **Applications**

**5-Bromo-2-nitrobenzaldehyde** serves as a valuable building block in organic synthesis.[3] It is often used as an intermediate in the production of pharmaceuticals and agrochemicals.[3] Its utility stems from the ability to selectively modify its functional groups to build more complex molecular architectures.

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### References

- 1. chembk.com [chembk.com]
- 2. 5-Bromo-2-nitrobenzaldehyde | C7H4BrNO3 | CID 97233 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CAS 20357-20-4: 5-Bromo-2-nitrobenzaldehyde | CymitQuimica [cymitquimica.com]
- 4. 5-Bromo-2-nitrobenzaldehyde | CymitQuimica [cymitquimica.com]
- 5. 5-Bromo-2-nitrobenzaldehyde | 20357-20-4 | TCI AMERICA [tcichemicals.com]
- 6. fishersci.com [fishersci.com]
- 7. chemscene.com [chemscene.com]
- 8. tcichemicals.com [tcichemicals.com]
- 9. 2-Amino-5-bromobenzaldehyde | CAS#:29124-57-0 | Chemsrc [chemsrc.com]
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